

d-(RYTVELA) peptide synthesis and purification

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Compound of Interest		
Compound Name:	d-(RYTVELA)	
Cat. No.:	B15572491	Get Quote

An In-depth Technical Guide to the Synthesis and Purification of the **D-(RYTVELA)** Peptide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core methodologies for the chemical synthesis and subsequent purification of the all-D-amino acid peptide, **D-(RYTVELA)**. The content herein is curated for professionals in research and drug development, offering detailed experimental protocols, structured data for clarity, and visual diagrams of workflows and biological pathways.

Introduction to D-(RYTVELA)

D-(RYTVELA) is a heptapeptide with the sequence H-Arg-Tyr-Thr-Val-Glu-Leu-Ala-OH, composed entirely of D-enantiomeric amino acids. This structural feature confers significant resistance to proteolytic degradation compared to its L-peptide counterpart, a desirable characteristic for therapeutic peptide candidates[1][2]. **D-(RYTVELA)** has been identified as an allosteric negative modulator of the Interleukin-1 Receptor (IL-1R)[3]. It selectively inhibits the downstream stress-associated protein kinase (JNK) and Rho GTPase signaling pathways without significantly affecting the NF-κB pathway[1][3]. This mechanism of action makes it a promising candidate for research in inflammatory diseases[1][3][4][5][6].

Peptide Specifications



Property	Value	Reference
Sequence	H-(D-Arg)-(D-Tyr)-(D-Thr)-(D- Val)-(D-Glu)-(D-Leu)-(D-Ala)- OH	[3]
Molecular Formula	C38H62N10O12	[3]
Molecular Weight	850.95 g/mol	[3]
Purity (Example)	>95%	[3]

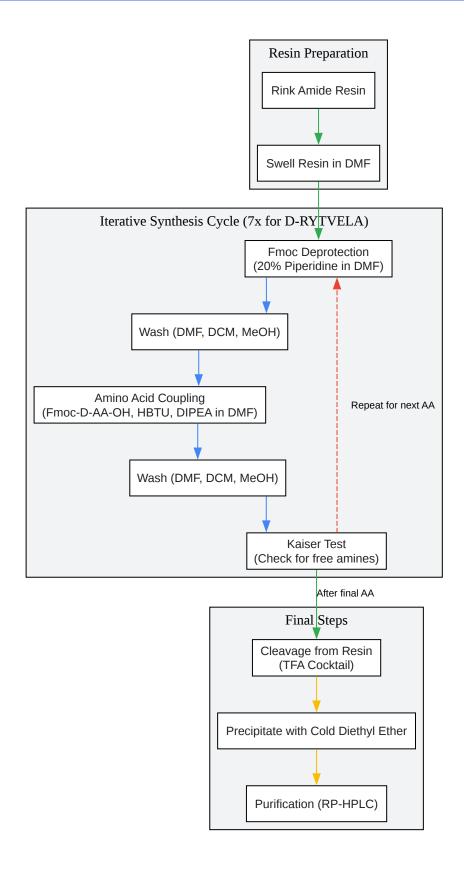
Solid-Phase Peptide Synthesis (SPPS)

The synthesis of **D-(RYTVELA)** is most efficiently achieved using Fmoc/tBu-based Solid-Phase Peptide Synthesis (SPPS)[7][8][9][10]. This method involves the stepwise addition of amino acids to a growing peptide chain anchored to an insoluble resin support.

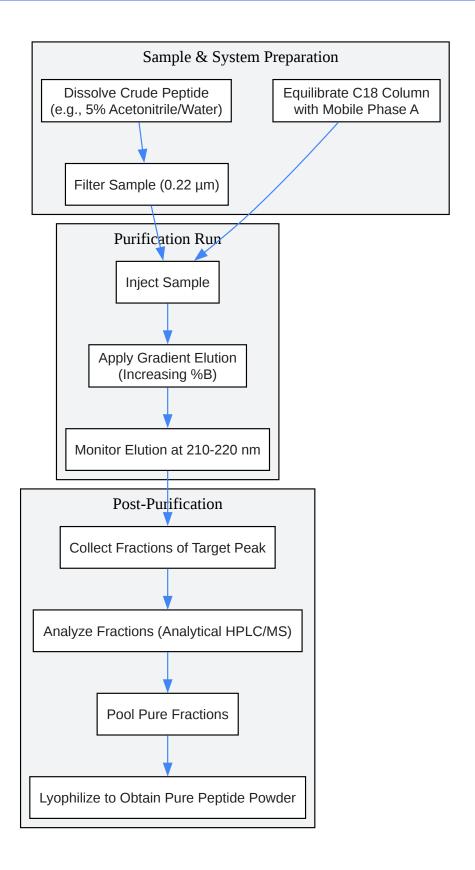
SPPS Workflow

The general workflow for SPPS is an iterative cycle of deprotection and coupling steps for each amino acid in the sequence, starting from the C-terminus (Alanine) to the N-terminus (Arginine).

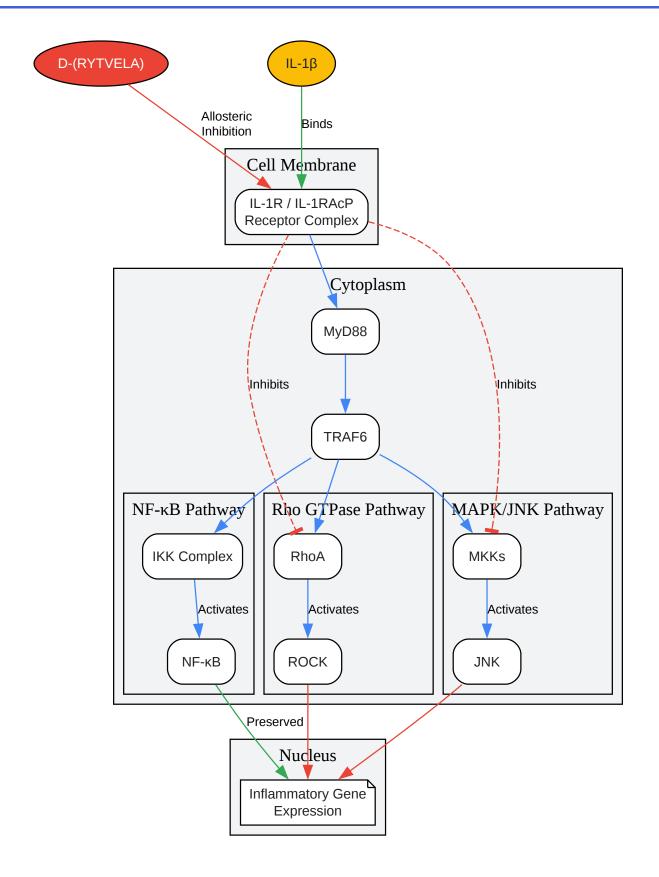












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